

An In-depth Technical Guide to C.I. Solvent Red 179: Physicochemical Properties

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Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B401729

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This technical guide provides essential physicochemical data for **C.I. Solvent Red 179**, a yellowish-red solvent dye. The information is intended for researchers, scientists, and professionals in various fields where this colorant is utilized.

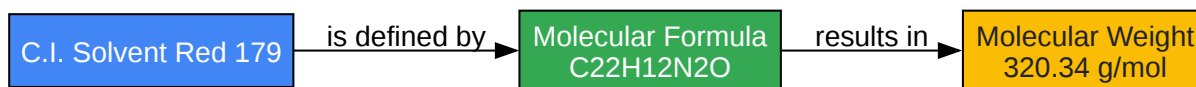
Core Molecular Data

C.I. Solvent Red 179 is an organic compound used as a colorant in a variety of applications, including plastics, resins, and fibers.^{[1][2][3]} Its key molecular identifiers and properties are summarized in the table below.

Property	Value
Chemical Name	14H-Perimidino[2,1-a]benz[de]isoquinolin-14-one
C.I. Name	Solvent Red 179
CAS Registry Number	89106-94-5 ^[4]
Molecular Formula	C ₂₂ H ₁₂ N ₂ O ^{[4][5][6][7][8]}
Molecular Weight	320.34 g/mol ^{[4][6][8]}
Synonyms	Red E2G, Transparent Red E2G, C.I. 564150 ^{[4][5]}

Logical Relationship of Molecular Properties

The following diagram illustrates the fundamental relationship between the common name of the compound and its core molecular properties.



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Core Properties of C.I. Solvent Red 179

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